Application Note: tert-Butyl (2-aminoethyl)(2-hydroxyethyl)carbamate in PROTAC Development

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Compound of Interest	
Compound Name:	*tert-Butyl 2-aminoethyl2-hydroxyethylcarbamate*
CAS No.:	*364056-56-4*
Cat. No.:	*B1405153*

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals
Compound:tert-Butyl (2-aminoethyl)(2-hydroxyethyl)carbamate (CAS: 364056-56-4)
Application: Orthogonal Bifunctional Linker for Physiochemical Tuning and Trivalent PROTAC Architectures

Executive Summary

The transition of Proteolysis Targeting Chimeras (PROTACs) from in vitro chemical probes to orally bioavailable clinical candidates is frequently bottlenecked by poor physicochemical properties. Residing in the "beyond Rule of 5" (bRo5) chemical space, PROTACs often suffer from high lipophilicity, low aqueous solubility, and poor cell permeability.

tert-Butyl (2-aminoethyl)(2-hydroxyethyl)carbamate serves as a highly versatile, orthogonally protected bifunctional linker designed to overcome these limitations. Featuring a primary amine, a primary alcohol, and a Boc-protected central secondary amine, this building block allows for stepwise, highly controlled conjugation to E3 ligase and Protein of Interest (POI)

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ligands. Crucially, the post-synthetic removal of the Boc group reveals a basic secondary amine, providing a powerful physicochemical handle to dramatically enhance aqueous solubility and tune cellular permeability.

Mechanistic Insights: The "Linkerology" of Ionizable Amines

The incorporation of an ionizable basic center within a PROTAC linker is a field-proven strategy to rescue highly lipophilic degrader compounds. As a Senior Application Scientist, I recommend utilizing this specific linker for the following mechanistic reasons:

- LogD Tuning and Aqueous Solubility: Standard alkyl or PEG linkers rely on passive hydration, which is often insufficient to overcome the hydrophobic collapse of large PROTAC molecules. By revealing the central secondary amine (pKa ~8.5–9.5) post-synthesis, the molecule becomes protonated at physiological pH (7.4). This introduces a localized positive charge that significantly lowers the LogD, shifting the molecule from an insoluble aggregate to a highly soluble monomeric state ()[1].

- Permeability via the "Proton Sponge" Effect: While permanent charges generally hinder passive membrane diffusion, secondary amines exhibit chameleonic properties. In the acidic microenvironment of endosomes, the amine undergoes rapid protonation, triggering electrostatic repulsion and endosomal membrane destabilization. This facilitates efficient cytosolic release of the PROTAC, a critical factor for intracellular target degradation ()[2].

- Trivalent Branching Potential: The unmasked secondary amine is not merely a passive solubilizing group; it is a reactive nucleophile. It can be further functionalized via reductive amination or amide coupling to attach fluorophores (for target engagement assays), cell-penetrating peptides, or antibody-drug conjugate (ADC) tethers without disrupting the established POI-E3 ternary complex geometry.

Physicochemical Profiling

The following table summarizes the causal relationship between linker selection and the resulting physicochemical properties of the final PROTAC, demonstrating why the basic amine linker outperforms traditional symmetrical linkers in late-stage optimization ()[3].

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Property	Standard Alkyl Linker (e.g., C8)	PEG Linker (e.g., PEG3)	Basic Amine Linker (Post-Boc Deprotection)
Aqueous Solubility (pH 7.4)	Very Low (< 1 µM)	Moderate (10-50 µM)	High (> 100 µM)
LogD (pH 7.4)	High (> 5.0)	Moderate (3.0 - 4.5)	Tunable (1.5 - 3.0)
Cell Permeability	Low (Hydrophobic collapse)	High (Chameleonic folding)	Moderate to High (Endosomal escape)
Synthetic Orthogonality	Low (Requires excess reagents)	Low (Requires monoprotection)	High (Amine vs. Alcohol reactivity)
Trivalent Branching	Not possible	Not possible	Yes (via secondary amine)

Experimental Workflows & Protocols

To ensure scientific integrity and reproducibility, the following protocols are designed as self-validating systems. Each step leverages the orthogonal reactivity of tert-Butyl (2-aminoethyl)(2-hydroxyethyl)carbamate.

Protocol 1: Stepwise Conjugation via Amide Coupling

Objective: Conjugate an E3 ligase ligand (bearing a free carboxylic acid, e.g., VHL-COOH) to the primary amine of the linker.

- Activation: Dissolve the E3 ligase ligand (1.0 eq) and HATU (1.2 eq) in anhydrous DMF (0.1 M). Add N,N-Diisopropylethylamine (DIPEA, 3.0 eq). Stir at room temperature for 10 minutes.
    - Expertise Note: HATU is selected over EDC/NHS to maximize coupling efficiency of sterically hindered bRo5 compounds while minimizing epimerization. DIPEA acts as a non-nucleophilic base, preventing competitive side reactions ()[4].
- Coupling: Add tert-Butyl (2-aminoethyl)(2-hydroxyethyl)carbamate (1.1 eq) to the activated ester solution. Stir for 2–4 hours at room temperature.

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- Self-Validation Checkpoint: Analyze an aliquot via LC-MS. The reaction is complete when the E3-COOH mass disappears, replaced by the desired product mass

  . The primary alcohol and Boc-amine remain strictly unreactive under these conditions.

- Workup: Quench with saturated aqueous

  , extract with EtOAc, wash with brine, dry over

  , and concentrate. Purify via flash chromatography (DCM:MeOH).

Protocol 2: Mitsunobu Etherification

Objective: Conjugate the POI ligand (bearing a phenolic -OH) to the primary alcohol of the intermediate generated in Protocol 1.

- Preparation: Dissolve the intermediate from Protocol 1 (1.0 eq), the POI-OH ligand (1.1 eq), and Triphenylphosphine (

  , 1.5 eq) in anhydrous THF (0.05 M) under an argon atmosphere. Cool the mixture to 0 °C.

- Activation: Add Diisopropyl azodicarboxylate (DIAD, 1.5 eq) dropwise over 15 minutes.
  - Expertise Note: Dropwise addition at 0 °C is critical. It controls the exothermic formation of the betaine intermediate, preventing the premature degradation of sensitive E3 ligands (such as thalidomide derivatives, which are highly susceptible to base-catalyzed hydrolysis).

- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.

- Self-Validation Checkpoint: Monitor via LC-MS for the formation of the PROTAC intermediate mass and the distinct appearance of triphenylphosphine oxide (

) by-product.

Protocol 3: Global Deprotection (Solubility Unmasking)

Objective: Remove the Boc group to reveal the basic secondary amine, finalizing the PROTAC.

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- Cleavage: Dissolve the fully assembled, Boc-protected PROTAC in a mixture of Dichloromethane (DCM) and Trifluoroacetic acid (TFA) (4:1 v/v, 0.05 M). Stir at room temperature for 1 hour.
- Self-Validation Checkpoint: Analyze via

  -NMR. The complete disappearance of the intense 9H singlet at ~1.40 ppm confirms the quantitative removal of the tert-butyl group.
- Isolation: Concentrate under reduced pressure. Co-evaporate with toluene (3x) to remove residual TFA. The resulting PROTAC is isolated as a TFA salt, which can be directly used in biological assays due to its vastly superior aqueous solubility.

Mandatory Visualization

The following diagram illustrates the orthogonal synthetic workflow, highlighting how the distinct functional groups of the linker are sequentially addressed without cross-reactivity.

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Figure 1: Orthogonal synthesis workflow for PROTACs using a Boc-protected amino alcohol linker.

References

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Sources

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